

Personal protective equipment for handling 3-Acetyl-2-bromopyridine

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Compound of Interest

Compound Name: 3-Acetyl-2-bromopyridine

Cat. No.: B057763

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Essential Safety and Handling Guide for 3-Acetyl-2-bromopyridine

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3-Acetyl-2-bromopyridine** (CAS Number: 84199-61-1). Adherence to these protocols is essential to ensure personal safety and regulatory compliance in the laboratory environment.

1. Hazard Identification and Classification

3-Acetyl-2-bromopyridine is a hazardous chemical with the following classifications:

- Physical Hazard: Combustible liquid.
- Health Hazards:
 - Toxic if swallowed.
 - Fatal in contact with skin.
 - Causes skin irritation.
 - Causes serious eye irritation.

- May cause respiratory irritation.

2. Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to minimize exposure. The selection of appropriate PPE is the first line of defense against chemical hazards.

| Protection Type | Specification | Rationale |
|-------------------------|--|--|
| Eye and Face Protection | Chemical safety goggles with side shields or a full-face shield. | Protects against splashes and airborne particles that can cause serious eye irritation. |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber). Gloves should be powder-free and changed regularly (every 30-60 minutes) or immediately if contaminated or damaged.[1][2][3] | Prevents skin contact, which can be fatal and cause irritation. Thicker gloves generally offer better protection.[2] |
| Body Protection | A long-sleeved, back-closing laboratory coat or gown. For larger quantities or increased risk of splashing, a chemical-resistant apron over the lab coat is recommended.[1][3][4] | Minimizes the risk of accidental skin exposure.[3] |
| Respiratory Protection | Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[1] If a fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors is necessary.[5] | Prevents inhalation of vapors or mists, which can cause respiratory irritation. |
| Footwear | Closed-toe shoes. | Protects feet from spills. |

3. Operational Plan: Step-by-Step Handling Protocol

This workflow outlines the safe handling of **3-Acetyl-2-bromopyridine** from receipt to disposal.

3.1. Preparation and Engineering Controls

- Ensure a chemical fume hood is operational and certified.
- Verify that an emergency eyewash station and safety shower are accessible and unobstructed.
- Designate a specific area for handling the compound to contain potential spills.

3.2. Handling the Compound

- Donning PPE: Before handling, put on all required PPE as specified in the table above.
- Transfer and Weighing: Conduct all transfers and weighing of the compound within a chemical fume hood to control vapors.
- Preventing Contamination: Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.

3.3. Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[6\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.
- Store locked up or in an area accessible only to authorized personnel.
- Incompatible with strong oxidizing agents, strong acids, and bases.[\[7\]](#)[\[8\]](#)

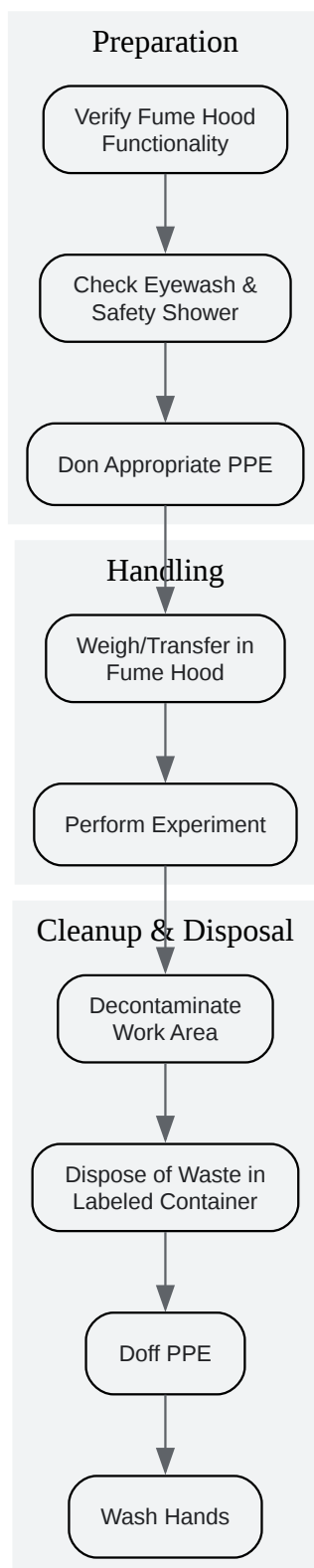
4. Emergency Procedures

| Incident | First Aid Measures |
|--------------|--|
| Inhalation | Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. ^[7] |
| Skin Contact | Immediately take off all contaminated clothing. Rinse the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention. ^{[1][7]} |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. ^{[1][7]} |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. ^[8] |
| Spill | Evacuate the area. Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite). Collect the absorbed material into a labeled, sealed container for hazardous waste disposal. Ventilate the area and wash the spill site after material pickup is complete. Do not let the chemical enter drains. ^[5] |

5. Disposal Plan

- Waste Chemical: Dispose of **3-Acetyl-2-bromopyridine** as hazardous waste in accordance with local, state, and federal regulations. Do not mix with other waste.
- Contaminated Materials: Any materials that have come into contact with the chemical, including gloves, lab coats, and absorbent materials, must be disposed of as hazardous waste.

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **3-Acetyl-2-bromopyridine**.

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